

A Comprehensive Technical Guide to N-(2,2-difluoroethyl)-2-iodoaniline

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(2,2-difluoroethyl)-2-iodoaniline

CAS No.: 1178753-85-9

Cat. No.: B6203264

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-(2,2-difluoroethyl)-2-iodoaniline is a halogenated aniline derivative of significant interest in medicinal chemistry and materials science. Its unique structural combination—an ortho-iodinated aniline core coupled with an N-linked difluoroethyl group—renders it a versatile synthetic intermediate. The electron-withdrawing nature of the difluoroethyl moiety and the reactivity of the carbon-iodine bond make this compound a valuable building block for introducing fluorinated motifs into complex molecules and for participating in various cross-coupling reactions. This guide provides an in-depth analysis of its nomenclature, physicochemical properties, synthesis, and applications, with a focus on its role in the development of novel therapeutic agents.

Nomenclature and Structural Identification

The formal identification of a chemical entity is critical for regulatory compliance, patent filing, and scientific communication. The compound in question is systematically named according to the rules established by the International Union of Pure and Applied Chemistry (IUPAC).

The IUPAC name for the compound is **N-(2,2-difluoroethyl)-2-iodoaniline**.^[1] This name is derived by identifying the parent molecule as aniline, which is substituted at the ortho position (position 2) with an iodine atom and on the nitrogen atom (N) with a 2,2-difluoroethyl group.

Key Identifiers

A summary of the key chemical identifiers and properties for **N-(2,2-difluoroethyl)-2-iodoaniline** is provided below.

Property	Value	Source
IUPAC Name	N-(2,2-difluoroethyl)-2-iodoaniline	PubChem ^[1]
Molecular Formula	C ₈ H ₈ F ₂ IN	PubChem ^[1]
Molecular Weight	283.06 g/mol	PubChem ^[1]
Monoisotopic Mass	282.96695 Da	PubChem ^[1]
SMILES	<chem>C1=CC=C(C(=C1)NCC(F)F)I</chem>	PubChem ^[1]
InChI	InChI=1S/C8H8F2IN/c9-8(10)5-12-7-4-2-1-3-6(7)11/h1-4,8,12H,5H2	PubChem ^[1]
InChIKey	LRAAPJIFUOQPIV-UHFFFAOYSA-N	PubChem ^[1]

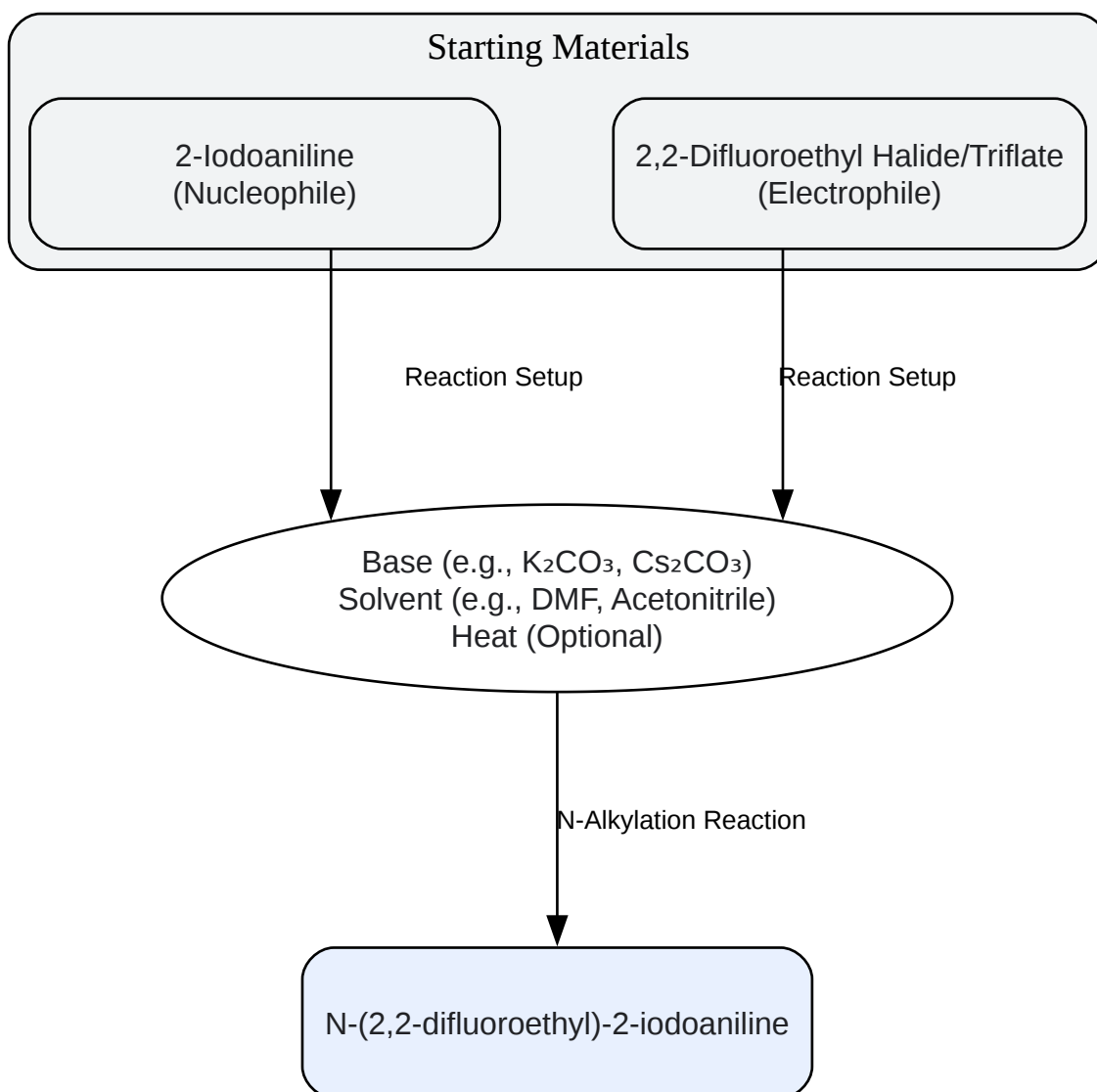
Synthesis and Mechanistic Considerations

The synthesis of **N-(2,2-difluoroethyl)-2-iodoaniline** typically proceeds via the N-alkylation of 2-iodoaniline. This transformation is a cornerstone of synthetic organic chemistry, but the choice of reagents and conditions is paramount to achieving high yield and purity, especially when working with fluorinated alkylating agents.

Synthetic Workflow Overview

The primary synthetic route involves the reaction of 2-iodoaniline with a suitable 2,2-difluoroethylating agent. A common choice is 2,2-difluoroethyl trifluoromethanesulfonate or a

similar halide, which serves as an electrophile. The aniline nitrogen acts as the nucleophile.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **N-(2,2-difluoroethyl)-2-iodoaniline**.

Detailed Experimental Protocol (Representative)

This protocol is a representative example of an N-alkylation reaction adapted from standard laboratory procedures for aniline derivatives.[2]

Materials:

- 2-Iodoaniline (1.0 eq)^[3]^[4]
- 1-bromo-2,2-difluoroethane or 2,2-difluoroethyl triflate (1.1 - 1.5 eq)
- Potassium carbonate (K_2CO_3), anhydrous (2.0 - 3.0 eq)
- N,N-Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- **Reaction Setup:** To a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 2-iodoaniline and anhydrous potassium carbonate.
- **Solvent Addition:** Add anhydrous DMF via syringe to dissolve/suspend the reagents.
- **Reagent Addition:** Add the 2,2-difluoroethylating agent dropwise to the stirred mixture at room temperature.
- **Reaction:** Heat the reaction mixture to 60-80 °C and monitor its progress by thin-layer chromatography (TLC). The reaction is typically complete within 12-24 hours.
- **Workup:** After cooling to room temperature, pour the reaction mixture into water and extract with ethyl acetate (3x).
- **Washing:** Combine the organic extracts and wash with water, followed by brine to remove residual DMF and inorganic salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the resulting crude oil or solid by flash column chromatography on silica gel, typically using a gradient of ethyl acetate in hexanes, to yield the pure product.

Causality in Experimental Design

- **Choice of Base:** Anhydrous potassium or cesium carbonate is often used. These inorganic bases are strong enough to deprotonate the aniline nitrogen, enhancing its nucleophilicity, but are generally not so strong as to cause side reactions.
- **Choice of Solvent:** A polar aprotic solvent like DMF or acetonitrile is ideal as it can dissolve the reagents and stabilize the transition state of the S_N2 reaction without interfering with the nucleophile.
- **Inert Atmosphere:** This prevents potential oxidation of the aniline starting material, especially when the reaction is heated.

Role in Drug Discovery and Development

The incorporation of fluorine into drug candidates is a widely used strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and lipophilicity. The difluoroethyl group, in particular, serves as a bioisostere for other functional groups and can modulate the pharmacokinetic profile of a molecule.

As a Synthetic Building Block

N-(2,2-difluoroethyl)-2-iodoaniline is not typically an active pharmaceutical ingredient (API) itself but rather a crucial intermediate or "building block".^[5] Its utility stems from two key reactive sites:

- **The C-I Bond:** The ortho-iodo group is a versatile handle for carbon-carbon and carbon-heteroatom bond formation via transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig). This allows for the construction of complex molecular scaffolds.
- **The Aniline Moiety:** The secondary amine can be further functionalized or may be an integral part of a final pharmacophore.

Logical Flow in Drug Design

The use of this building block in a drug discovery campaign can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Role of the building block in a drug discovery workflow.

The process involves identifying a target scaffold where the specific substitution pattern of **N-(2,2-difluoroethyl)-2-iodoaniline** is desired. The molecule is then used in a key coupling reaction to build a more complex intermediate, which undergoes further transformations to become a lead compound for biological testing.[6][7]

Safety and Handling

As an aniline derivative, **N-(2,2-difluoroethyl)-2-iodoaniline** should be handled with care. While specific toxicity data for this exact compound is not widely published, related iodoanilines are known to have potential hepatotoxic and nephrotoxic effects.[8]

General Handling Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust or vapors and prevent contact with skin and eyes.
- Store in a tightly sealed container in a cool, dry place away from oxidizing agents.

Conclusion

N-(2,2-difluoroethyl)-2-iodoaniline is a strategically important molecule in modern synthetic chemistry. Its IUPAC-defined structure provides a unique combination of reactive sites that are highly valuable for constructing complex organic molecules, particularly in the field of drug

discovery. The ability to introduce a difluoroethyl group while retaining a reactive handle for cross-coupling reactions makes it a powerful tool for medicinal chemists aiming to fine-tune the properties of new therapeutic agents. Understanding its synthesis, reactivity, and proper handling is essential for any researcher utilizing this versatile building block.

References

- A practical route to 2-iodoanilines via transition-metal- free and base-free decarboxylative iodination of anthranilic acids under oxygen.Source: Royal Society of Chemistry.
- **N-(2,2-difluoroethyl)-2-iodoaniline** - PubChemLite.Source: PubChem.
- Synthesis and thiolation of 1,3-difluoro-2,4,6-trihaloanilines and benzenes.Source: Vanderbilt University.
- 2 - Organic Syntheses Procedure.Source: Organic Syntheses.
- 2-Iodoaniline | C₆H₆IN | CID 11995 - PubChem.
- 2-Iodoaniline (2-Iodophenylamine) | Aniline Derivative | MedChemExpress.Source: MedChemExpress.
- Application Notes and Protocols for the Laboratory Synthesis of N-Ethyl-2,3-difluoro-6-nitroaniline.Source: Benchchem.
- Drug Design Strategies, Modes of Action, Synthesis and Industrial Challenges Behind Trifluoromethyl
- Novel chemical tool aims to streamline drug-making process.
- Drug Discovery and its Applications | Asian Journal of Pharmaceutical Research and Development.Source: AJPCRD.
- Innovations in Drug Development: From Synthesis to Clinical Trials.Source: Preprints Scilit.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. PubChemLite - N-(2,2-difluoroethyl)-2-iodoaniline (C₈H₈F₂IN) [pubchemlite.lcsb.uni.lu]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. Organic Syntheses Procedure [orgsyn.org]
- 4. 2-Iodoaniline | C₆H₆IN | CID 11995 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [5. Novel chemical tool aims to streamline drug-making process \[news.osu.edu\]](#)
- [6. ajprd.com \[ajprd.com\]](#)
- [7. powertechjournal.com \[powertechjournal.com\]](#)
- [8. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to N-(2,2-difluoroethyl)-2-iodoaniline]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6203264/docs#a-comprehensive-technical-guide-to-n-2-2-difluoroethyl-2-iodoaniline\]](https://www.benchchem.com/product/b6203264/docs#a-comprehensive-technical-guide-to-n-2-2-difluoroethyl-2-iodoaniline)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

